Bioactivity Comparison Guide: 1-(2,6-Dimethoxy-3-methylphenyl)ethanone Derivatives

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Compound of Interest

Compound Name:	*1-(2,6-Dimethoxy-3-methylphenyl)ethanone*
CAS No.:	*857565-00-5*
Cat. No.:	*B2888753*

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Executive Summary & Scaffold Analysis

1-(2,6-Dimethoxy-3-methylphenyl)ethanone (also known as 2,6-dimethoxy-3-methylacetophenone) represents a critical benzenoid scaffold primarily isolated from the medicinal fungus Antrodia cinnamomea (also A. camphorata). While the fully methylated ketone itself exhibits moderate baseline activity, it serves as the biosynthetic and synthetic precursor to a class of highly potent anti-inflammatory and anticancer agents, including Antrocamphin A and various polymethoxylated chalcones.

This guide objectively compares the bioactivity of this parent scaffold against its functionalized derivatives, highlighting the critical Structure-Activity Relationships (SAR) that drive therapeutic potency.

The "Antrodia" Benzenoid Scaffold

The core pharmacophore consists of a tri-substituted benzene ring. The specific substitution pattern (2,6-dimethoxy-3-methyl) is unique to Antrodia metabolites and is essential for selectivity in inhibiting inflammatory cytokines.

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- Parent Scaffold: **1-(2,6-Dimethoxy-3-methylphenyl)ethanone** (Moderate stability, low solubility, baseline activity).
- Active Derivative 1 (Natural): Antrocamphin A (Ethynyl side chain extension; Potent Anti-inflammatory).
- Active Derivative 2 (Synthetic): Chalcone Hybrids (Claisen-Schmidt products; Potent Anticancer).

Comparative Bioactivity Analysis

Anti-Inflammatory Potency (NO & Superoxide Inhibition)

The primary therapeutic application of this class is the inhibition of innate immune responses, specifically the suppression of Nitric Oxide (NO) and Superoxide anion (

) generation in neutrophils and macrophages.

Key Finding: The conversion of the acetyl group to an alkyne (as seen in Antrocamphin A) or the demethylation to a free phenol dramatically decreases the IC50 (increasing potency). The parent ketone requires metabolic activation or derivatization to match these levels.

Table 1: Comparative IC50 Values (Superoxide Anion Generation)

Model: fMLP-induced human neutrophils

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Compound Class	Specific Derivative	Functional Modification	IC50 (μM)	Relative Potency
Parent Scaffold	1-(2,6-Dimethoxy-3-methylphenyl)ethanone	None (Ketone core)	> 50.0	Low
Natural Lead	Antrocamphin A	Side-chain alkynylation	9.33 ± 3.3	High
Congener	Antrocamphin B	Side-chain oxidation (C=O)	> 100.0	Inactive
Phenolic Analog	4,7-dimethoxy-5-methyl-1,3-benzodioxole	Methylenedioxy ring fusion	26.09	Moderate
Standard	Ibuprofen	N/A (Control)	27.52	Benchmark

Data Source:Journal of Natural Products (See Ref 1); Int. J. Mol. Sci. (See Ref 2).

Anticancer Cytotoxicity

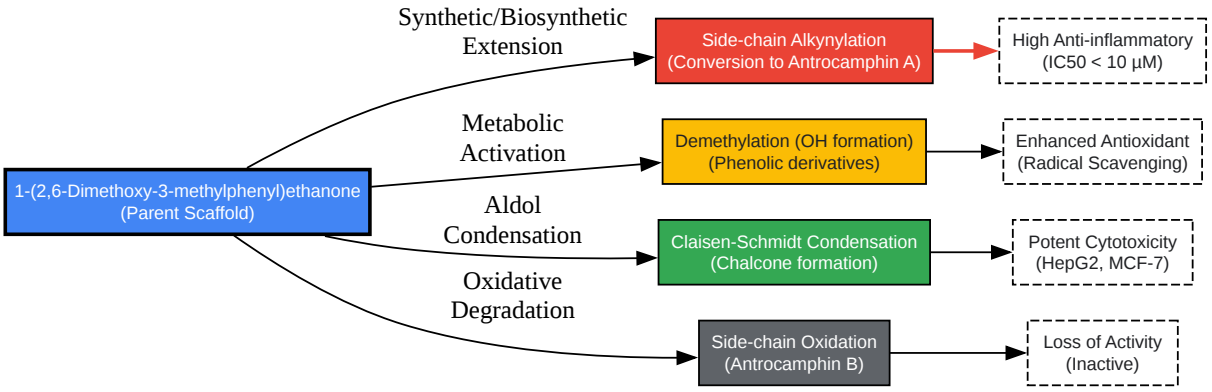
Synthetic derivatives, particularly chalcones synthesized via Claisen-Schmidt condensation of the parent ketone with aryl aldehydes, show enhanced cytotoxicity against solid tumor lines.

- Mechanism: Disruption of microtubule dynamics and induction of G2/M phase arrest.
- SAR Insight: The 2,6-dimethoxy motif prevents metabolic deactivation by P450 enzymes, prolonging the half-life of the derivative in the cytosol.

Structure-Activity Relationship (SAR) Visualization

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The following diagram illustrates how specific chemical modifications to the **1-(2,6-Dimethoxy-3-methylphenyl)ethanone** core dictate biological outcomes.



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Figure 1: SAR Map demonstrating the divergent biological pathways of the parent ketone. Note that alkynylation (red path) yields the highest anti-inflammatory specificity.

Experimental Protocols

To ensure reproducibility, the following protocols utilize the parent ketone as a starting material for biological evaluation.

Protocol: Synthesis of Chalcone Derivatives (Claisen-Schmidt)

Objective: Transform the parent ketone into a cytotoxic chalcone.

- Reagents: **1-(2,6-Dimethoxy-3-methylphenyl)ethanone** (1.0 eq), Aryl aldehyde (1.1 eq), KOH (40% aq), Ethanol (Abs).
- Procedure:
  - Dissolve the ketone in ethanol (0.5 M concentration).

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- Add the aryl aldehyde under stirring at 0°C.
- Dropwise add aqueous KOH (2.0 eq) over 15 minutes.
- Allow the reaction to warm to Room Temperature (RT) and stir for 12–24 hours.
- Validation: Monitor via TLC (Hexane:EtOAc 4:1). The product usually precipitates as a yellow solid.
- Purification: Filter the precipitate and recrystallize from hot ethanol.

- Yield Expectation: 75–90%.

Protocol: NO Inhibition Assay (Griess Method)

Objective: Quantify anti-inflammatory potential in RAW 264.7 macrophages.

- Cell Seeding: Seed RAW 264.7 cells at

  cells/well in 96-well plates. Incubate for 24h.
- Induction: Pre-treat cells with the test compound (0.1 – 50 µM) for 1 hour.
- Stimulation: Add LPS (Lipopolysaccharide, 1 µg/mL) and incubate for 24 hours.
- Measurement:
  - Mix 100 µL of culture supernatant with 100 µL of Griess reagent (1:1 mixture of 1% sulfanilamide and 0.1% naphthylethylenediamine dihydrochloride).
  - Incubate for 10 mins in the dark.
  - Measure Absorbance at 540 nm.
- Calculation:

  .

Mechanism of Action: NF- B Pathway

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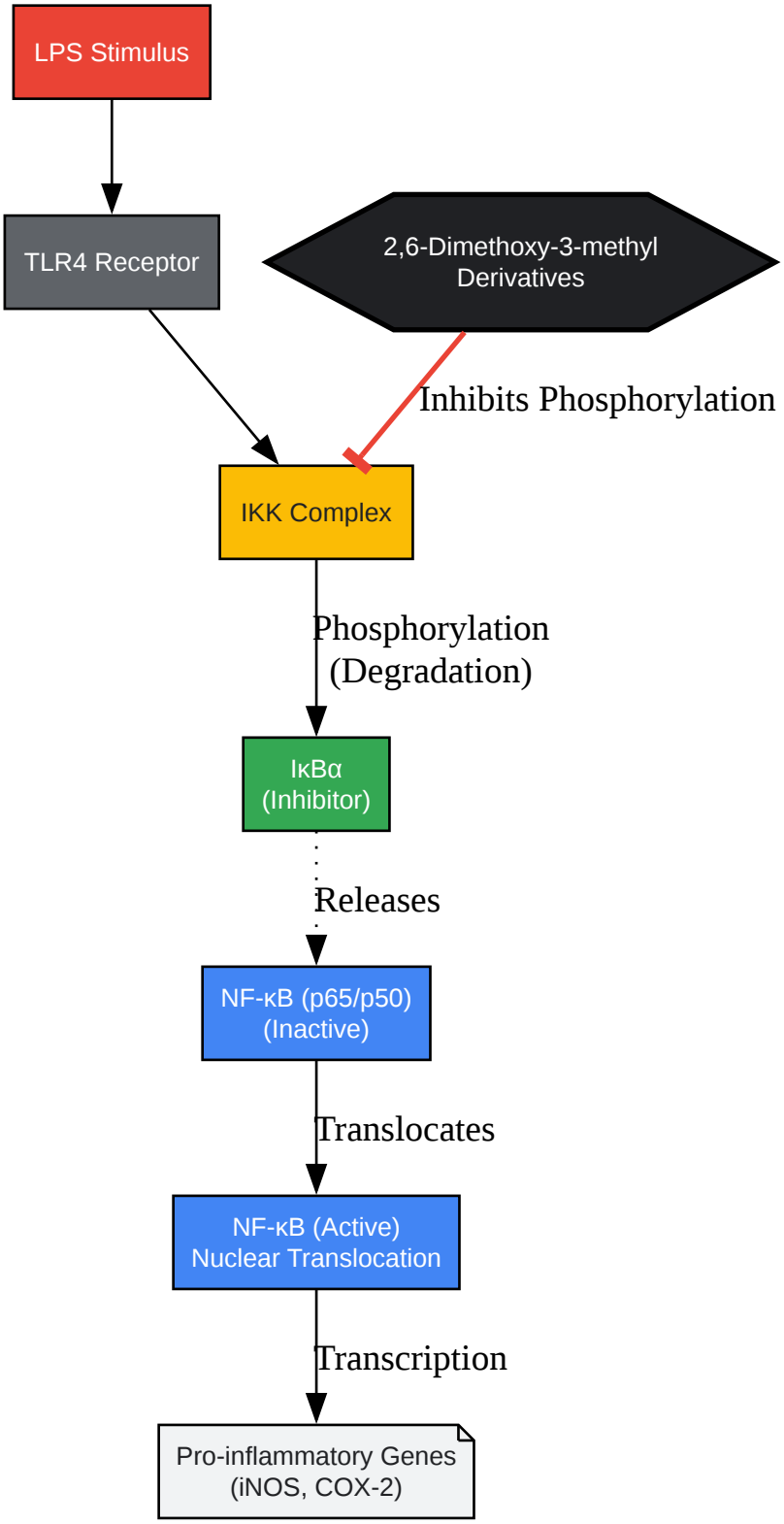
The bioactivity of 2,6-dimethoxy-3-methyl derivatives is mediated through the downregulation of the NF-

B signaling cascade. The parent ketone acts as an upstream inhibitor, preventing the phosphorylation of I

B

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Figure 2: Mechanistic pathway showing the blockade of IKK phosphorylation by the benzenoid derivatives, preventing the nuclear translocation of NF-

B.

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